

Application Notes and Protocols: Preparation of Creatine Phosphate Dipotassium Salt Stock Solution

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Compound of Interest

Compound Name: Sarcosine, N-(phosphonoamidino)-, dipotassium salt

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Introduction

Creatine phosphate, a high-energy phosphate compound, plays a pivotal role in cellular energy homeostasis, particularly in tissues with high and fluctuating energy demands such as skeletal muscle and the brain. The transfer of its phosphate group to ADP to regenerate ATP forms the basis of the creatine-creatine phosphate energy shuttle. Creatine phosphate dipotassium salt is a readily soluble and stable form of creatine phosphate, making it a valuable reagent in a variety of biochemical and physiological studies. These application notes provide a detailed protocol for the preparation of a stock solution of creatine phosphate dipotassium salt for research use.

Data Presentation

A summary of the key quantitative data for creatine phosphate dipotassium salt is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	287.29 g/mol	[1]
Solubility in Water	5 mg/mL	[2][3]
Appearance	White solid	[2][3]
Storage of Solid	-20°C	[2][3]
Stock Solution Stability	Up to 3 months at -20°C (aliquoted)	[2][3]
Stock Solution Storage	-20°C or -80°C	[2][4]

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a stock solution of creatine phosphate dipotassium salt.

Materials and Equipment:

- Creatine phosphate dipotassium salt (powder)
- Nuclease-free water or appropriate buffer (e.g., PBS)
- Analytical balance
- Spatula
- Weighing paper or boat
- Conical tube (e.g., 15 mL or 50 mL)
- Vortex mixer
- Pipettes and sterile pipette tips
- Sterile microcentrifuge tubes for aliquoting

- -20°C freezer

Procedure:

- Determine the Desired Concentration and Volume: Decide on the final concentration and total volume of the stock solution required for your experiments. For this example, we will prepare 10 mL of a 10 mg/mL stock solution.
- Calculate the Required Mass: Use the following formula to calculate the mass of creatine phosphate dipotassium salt needed:

$$\text{Mass (g)} = \text{Concentration (g/L)} \times \text{Volume (L)}$$

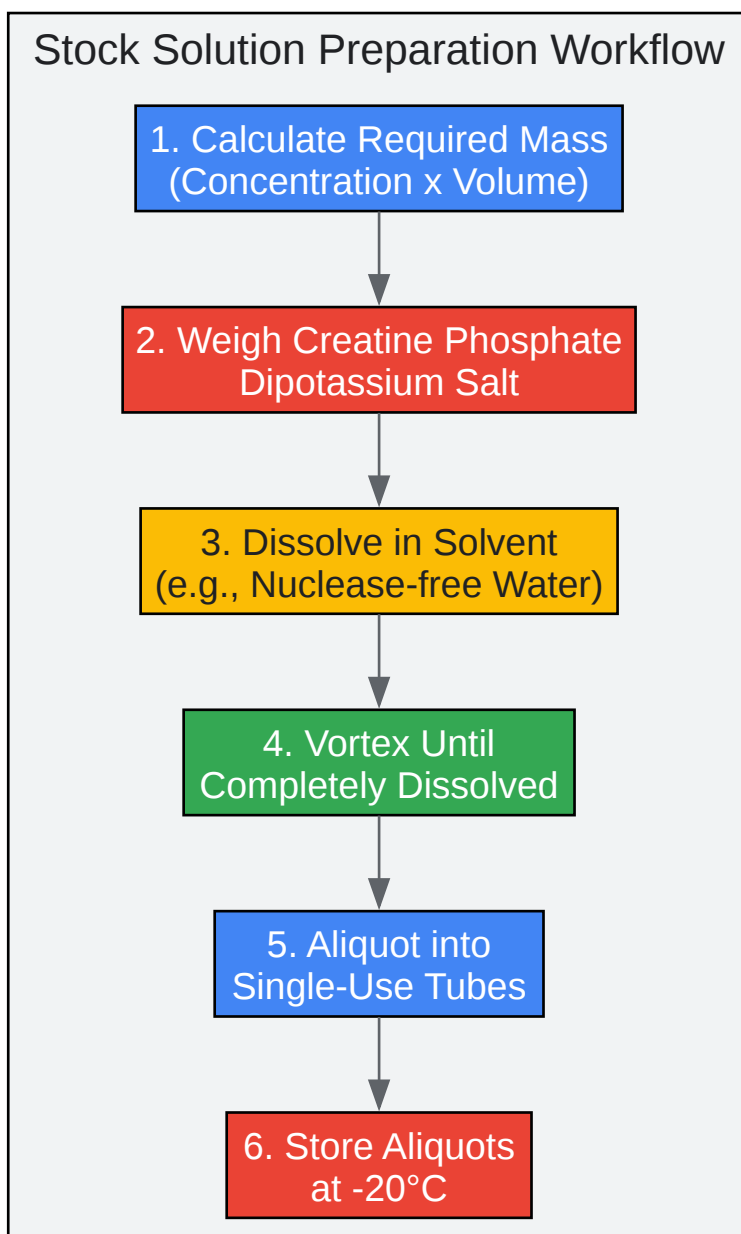
Example Calculation:

- Desired Concentration = 10 mg/mL = 10 g/L
- Desired Volume = 10 mL = 0.01 L
- Mass = 10 g/L x 0.01 L = 0.1 g = 100 mg
- Weigh the Compound:
 - Place a clean, dry weighing boat on the analytical balance and tare the balance to zero.
 - Carefully weigh out the calculated mass (100 mg in this example) of the creatine phosphate dipotassium salt powder using a spatula.
- Dissolve the Compound:
 - Transfer the weighed powder into a conical tube.
 - Add a portion of the solvent (e.g., 8 mL of nuclease-free water) to the tube.
 - Vortex the tube thoroughly until the powder is completely dissolved. The solution should be clear and colorless.

- Once dissolved, add the remaining solvent to reach the final desired volume (10 mL in this example).
- Aliquot and Store:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is crucial to aliquot the stock solution.^[4]
 - Dispense the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the name of the compound, concentration, and date of preparation.
 - Store the aliquots at -20°C for up to 3 months.^{[2][3]} For longer-term storage, -80°C can be used.^[4]

Mandatory Visualization

The following diagram illustrates the workflow for preparing the creatine phosphate dipotassium salt stock solution.



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Caption: Workflow for preparing creatine phosphate dipotassium salt stock solution.

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References

- 1. Creatine Phosphate dipotassium salt $\geq 98\%$ (TLC), solid, high-energy phosphate compound, Calbiochem[®] | Sigma-Aldrich [sigmaaldrich.com]
- 2. Creatine Phosphate dipotassium salt $\geq 98\%$ (TLC), solid, high-energy phosphate compound, Calbiochem[®] | Sigma-Aldrich [sigmaaldrich.com]
- 3. Creatine Phosphate dipotassium salt $\geq 98\%$ (TLC), solid, high-energy phosphate compound, Calbiochem[®] | Sigma-Aldrich [b2b.sigmaaldrich.com]
- 4. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Creatine Phosphate Dipotassium Salt Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102907#how-to-prepare-a-stock-solution-of-creatine-phosphate-dipotassium-salt]

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